

YM155 safety profile versus standard chemotherapy

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Compound Focus: Sepantronium Bromide

CAS No.: 781661-94-7

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Safety Profile Overview

Safety Aspect	YM155 Monotherapy (168-hr CIVI) [1]	YM155 + Carboplatin/Paclitaxel (72-hr CIVI) [2]	Typical Toxicities of Standard Chemotherapy (Carboplatin/Paclitaxel) [2]
Most Common Toxicities	Mostly Grade 1-2: stomatitis, pyrexia, nausea [1]	Mostly hematological (from combination chemo) [2]	Severe hematological toxicities, neurotoxicity, nephrotoxicity [2]
Severe/ Dose-Limiting Toxicities	Reversible elevation in serum creatinine; one case of acute tubular necrosis at 6.0 mg/m ² /day [1]	Not specified beyond hematological events in phase II; MTD of YM155 was 10 mg/m ² /day in this combo [2]	Dose-limiting hematological toxicity, neurotoxicity [2]
Maximum Tolerated Dose (MTD)	4.8 mg/m ² /day (168-hr CIVI) [1]	10 mg/m ² /day (72-hr CIVI) [2]	(Established standard doses)
Renal Toxicity	Identified as DLT; requires monitoring [1]	Not a highlighted issue in the phase II study [2]	Potential nephrotoxicity (from Carboplatin) [2]

Key Clinical Trial Methodologies

The safety data in the table above comes from robust clinical trial designs. Here are the methodologies for the key studies cited.

Trial Component	Phase I Monotherapy Study [1]	Phase I/II Combination Study [2]
Primary Objective	Determine MTD, safety, and PK of YM155 [1]	Determine MTD of YM155 with carboplatin/paclitaxel, then assess safety and efficacy in phase II [2]
Patient Population	Advanced solid malignancies or lymphoma, refractory to standard therapy [1]	Phase I: solid malignancies; Phase II: untreated stage IV NSCLC [2]
Drug Administration	YM155 administered via 168-hour Continuous IV Infusion (CIVI) every 3 weeks [1]	YM155 administered via 72-hour CIVI ; carboplatin (AUC6) and paclitaxel (200 mg/m ²) given standardly [2]
Dose Escalation	Starting dose: 1.8 mg/m ² /day, escalated using a standard scheme [1]	YM155 starting dose: 3.6 mg/m ² /day, escalated in combination with fixed-dose chemo [2]
Safety Assessments	NCI CTC v.3; DLTs defined in cycle 1; intensive monitoring (vitals, labs, urinalysis) [1]	Standard safety monitoring; DLTs defined during cycle 1; tumor assessment every two cycles [2]

The following diagram illustrates the workflow of the typical phase I/II clinical trials from which this safety data was derived.



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Interpretation of the Safety Data

For researchers and clinicians, the data suggests several key points:

- **Different Toxicity Spectrum:** The dose-limiting toxicities of YM155, particularly renal effects, are distinct from the severe hematological and neurological toxicities of regimens like carboplatin/paclitaxel [2] [1].
- **Manageable Profile:** YM155 was generally well-tolerated as a monotherapy and when combined with full doses of chemotherapy, allowing for a manageable safety window in clinical trials [2] [1].
- **Administration Considerations:** The safety profile is tied to the continuous IV infusion schedule. The shift from a 168-hour to a 72-hour infusion in combination therapy also demonstrates the flexibility in designing a more feasible dosing schedule [2].

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References

1. Phase I and Pharmacokinetic Study of YM155, a Small ... [pmc.ncbi.nlm.nih.gov]
2. A phase I/II study of sepantronium bromide (YM155 ... [pmc.ncbi.nlm.nih.gov]

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